

Proper Disposal Procedures for IT-143A (1,1,1-Trifluoroethane)

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Compound of Interest

Compound Name: IT-143A

Cat. No.: B1243627

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **IT-143A**, also known as 1,1,1-Trifluoroethane, HFC-143a, or R-143a. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. **IT-143A** is a colorless, flammable gas that can form explosive mixtures with air and may decompose into toxic hydrogen fluoride fumes when heated.^[1] Therefore, meticulous handling and disposal are paramount.

Immediate Safety and Handling

Before initiating any disposal-related activities, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. All procedures involving **IT-143A** should be conducted in a well-ventilated area, preferably within a fume hood, and away from any potential ignition sources such as open flames, sparks, or hot surfaces.

In the event of a leak, evacuate the area immediately. If it is safe to do so, stop the flow of gas. Increase ventilation to the area and use non-sparking tools to handle any leaking containers.

Disposal Pathways

The primary principle for the disposal of **IT-143A** is the prevention of its release into the atmosphere due to its high Global Warming Potential (GWP). The approved disposal methods

are Recycling/Reclamation and Destruction.

1. Recycling and Reclamation:

For uncontaminated or minimally contaminated **IT-143A**, recycling or reclamation is the preferred method. This involves returning the chemical to the supplier or a certified refrigerant reclamation facility. These facilities will purify the gas to meet industry standards for reuse.

2. Destruction:

If **IT-143A** is contaminated and cannot be reclaimed, it must be destroyed using approved technologies. The most common method of destruction is high-temperature incineration. This process must be carried out in a licensed industrial facility equipped to handle fluorinated compounds and to scrub acidic byproducts from the exhaust gases.

Quantitative Data for IT-143A

The following table summarizes key quantitative data for **IT-143A** to facilitate risk assessment and handling procedures.

Property	Value	Source
Chemical Formula	C2H3F3	[1]
Molecular Weight	84.04 g/mol	[2]
Boiling Point	-47°C	[1]
Melting Point	-111°C	[1]
Flash Point	Flammable Gas	N/A
Lower Explosive Limit	7.1% by volume in air	[1]
Upper Explosive Limit	15.1% by volume in air	[1]
Vapor Pressure	10,640 hPa @ 20°C	N/A
Global Warming Potential (100-year)	4470	N/A
Ozone Depletion Potential	0	[1]
Water Solubility	0.99 g/L @ 25°C	N/A
Groundwater Quality Criterion	5000 µg/L (Interim)	[3]
Practical Quantitation Level (PQL)	60 µg/L (ppb)	[3]

Experimental Protocols

Representative Laboratory-Scale Incineration Protocol for Fluorinated Hydrocarbons

Disclaimer: The following is a representative protocol for the thermal destruction of a fluorinated hydrocarbon like **IT-143A** in a laboratory setting. A specific, peer-reviewed, and published protocol for the laboratory-scale incineration of **IT-143A** is not readily available. This protocol is based on general principles of laboratory waste incineration and should be adapted and performed by qualified personnel with a thorough understanding of the facility's specific equipment and safety procedures. A comprehensive hazard assessment must be conducted before proceeding.

Objective: To safely and effectively destroy a small quantity of **IT-143A** gas in a controlled laboratory environment.

Materials:

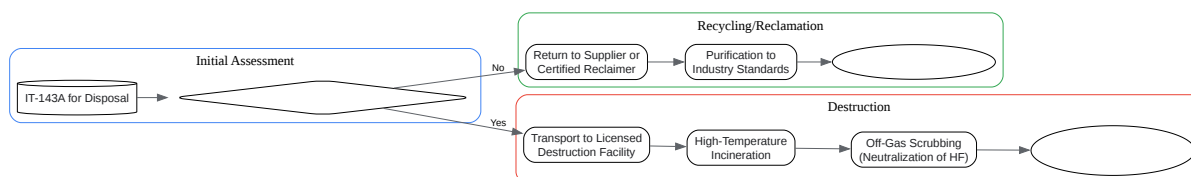
- A certified laboratory-scale incinerator equipped with a secondary combustion chamber and an appropriate off-gas scrubbing system (e.g., a packed-bed scrubber with a basic solution like sodium hydroxide to neutralize acidic gases such as HF).
- A cylinder of **IT-143A** with a regulator and a mass flow controller.
- Inert gas supply (e.g., Nitrogen) for purging.
- Appropriate analytical equipment for monitoring off-gas composition (e.g., Fourier Transform Infrared Spectroscopy (FTIR) or Gas Chromatography-Mass Spectrometry (GC-MS)).
- Personal Protective Equipment (PPE): Flame-retardant lab coat, chemical splash goggles, face shield, and cryogenic gloves if handling liquid-phase **IT-143A**.

Procedure:

- System Preparation:
 - Ensure the laboratory incinerator and the off-gas scrubbing system are in proper working order and have been recently inspected and certified.
 - Prepare the scrubbing solution (e.g., 1 M Sodium Hydroxide) and fill the scrubber to the appropriate level.
 - Start the incinerator and allow it to reach the target operating temperatures. The primary combustion chamber should be at a minimum of 850°C, and the secondary chamber at a minimum of 1100°C to ensure complete destruction.^[4]
 - Purge the entire system, including the feed lines, with an inert gas like nitrogen to remove any residual oxygen.
- Introduction of **IT-143A**:

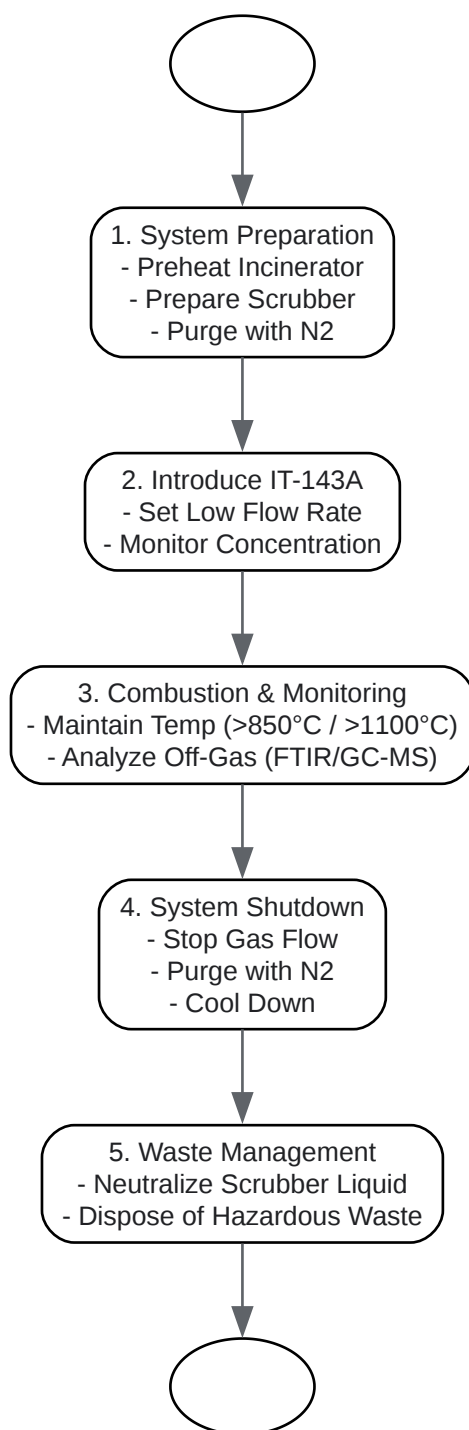
- Connect the **IT-143A** cylinder to the incinerator's injection port through the mass flow controller.
- Set the mass flow controller to a low, predetermined flow rate. The flow rate should be calculated to ensure that the concentration of **IT-143A** in the combustion chamber remains well below the lower explosive limit when mixed with the primary fuel and air.
- Slowly initiate the flow of **IT-143A** into the primary combustion chamber.
- Combustion and Monitoring:
 - Continuously monitor the incinerator's temperature, pressure, and the composition of the off-gases using the analytical equipment.
 - Monitor for the presence of undestroyed **IT-143A** and any hazardous byproducts such as hydrogen fluoride (HF) and carbon monoxide (CO) in the exhaust stream.
 - Adjust the flow rate of **IT-143A**, fuel, and air as necessary to maintain stable combustion and achieve a destruction and removal efficiency (DRE) of at least 99.99%.
- Shutdown:
 - Once the desired quantity of **IT-143A** has been destroyed, stop the flow of the gas.
 - Continue to operate the incinerator with the primary fuel for a short period to ensure that any residual **IT-143A** is destroyed.
 - Purge the feed lines with inert gas.
 - Follow the manufacturer's standard procedure for shutting down the incinerator.
- Waste Management:
 - The spent scrubbing solution will be alkaline and contain fluoride salts. It must be neutralized and disposed of as hazardous waste in accordance with local regulations.
 - Any solid residue or ash from the incinerator should also be tested and disposed of as hazardous waste.

Visualizations



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Caption: Disposal pathway for **IT-143A** based on contamination assessment.



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Caption: Workflow for the laboratory-scale incineration of **IT-143A**.

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